

Abeprazan's Effect on Serum Gastrin: A Cross-Study Validation and Comparative Analysis

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Compound of Interest

Compound Name: *Abeprazan*

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This guide provides a comprehensive comparison of the effects of **Abeprazan** (Fexuprazan) and other acid-suppressing agents on serum gastrin levels, supported by experimental data from various clinical studies. **Abeprazan**, a potassium-competitive acid blocker (P-CAB), represents a newer class of drugs for managing acid-related gastrointestinal disorders. Understanding its impact on gastrin physiology is crucial for evaluating its long-term safety and efficacy profile in comparison to established treatments like proton pump inhibitors (PPIs) and other P-CABs.

Comparative Analysis of Serum Gastrin Levels

The following table summarizes the quantitative effects of **Abeprazan** and alternative acid-suppressing medications on serum gastrin levels as reported in different studies.

Drug Class	Drug Name	Dosage	Treatment Duration	Study Population	Key Findings on Serum Gastrin Levels
P-CAB	Abeprazan (Fexuprazan)	40 mg once daily	8 weeks	Patients with erosive esophagitis	No significant difference in serum gastrin levels compared to Esomeprazole 40 mg at weeks 4 and 8. [1] [2]
P-CAB	Vonoprazan	10 mg once daily	Over 4 years	Patients receiving long-term therapy	Baseline median gastrin was 100 pg/mL; levels increased to 700-1200 pg/mL, plateauing at 1.5 years. [1] [3]
P-CAB	Vonoprazan	20 mg	7 days	Healthy volunteers	Serum gastrin levels were 504 pg/mL. [4]
P-CAB	Tegoprazan	Half-dose (specific mg not stated)	24 weeks	Patients in maintenance treatment for GERD	Significantly lower gastrin levels at weeks 16 and 24 compared to

					Lansoprazole .[5][6]
P-CAB	Revaprazan	200 mg/day	7 days	Healthy male subjects	Serum gastrin levels were significantly higher.[7]
PPI	Esomeprazole	40 mg once daily	8 weeks	Patients with erosive esophagitis	No significant difference in serum gastrin levels compared to Fexuprazan 40 mg at weeks 4 and 8.[1]
PPI	Lansoprazole	Half-dose (specific mg not stated)	24 weeks	Patients in maintenance treatment for GERD	Significantly higher gastrin levels at weeks 16 and 24 compared to Tegoprazan. [5][6]
PPI	Rabeprazole	20 mg once daily	8 days	Healthy Chinese Han volunteers	Mean gastrin AUC values showed a relative ratio of 1.0, 1.5, and 1.6 after repeated doses in homozygous extensive metabolizers,

heterozygous
extensive
metabolizers,
and poor
metabolizers,
respectively.
[\[3\]](#)[\[8\]](#)

PPI	General (Long-term use)	Not specified	Over 3 years	General patient population	Mean gastrin levels rose to one to three times the upper limit of the normal range (~100 pg/mL). [9]
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Experimental Protocols

This section details the methodologies employed in key studies cited in this guide to assess the impact of acid-suppressing drugs on serum gastrin.

Study Comparing Fexuprazan and Esomeprazole

- Objective: To compare the efficacy and safety of fexuprazan with esomeprazole in patients with erosive esophagitis.
- Methodology: A randomized, controlled trial was conducted with Korean adult patients with endoscopically confirmed erosive esophagitis. Participants were randomized to receive either fexuprazan 40 mg or esomeprazole 40 mg once daily for eight weeks.
- Data Collection: Serum gastrin levels were measured at week 4 and week 8 of the treatment period.
- Endpoint: The primary endpoint was the proportion of patients with healed erosive esophagitis at week 8. Secondary endpoints included the healing rate at week 4 and a comparison of serum gastrin levels between the two groups.[\[1\]](#)

Long-Term Study of Vonoprazan

- Objective: To clarify the long-term changes in serum gastrin levels and identify risk factors for hypergastrinemia during vonoprazan therapy.
- Methodology: A review of 48 patients who had been receiving vonoprazan 10 mg once daily for more than one year.
- Data Collection: Fasting serum gastrin levels were evaluated by radioimmunoassay. The reference range for a normal gastrin level was 37-172 pg/ml.[1][3]

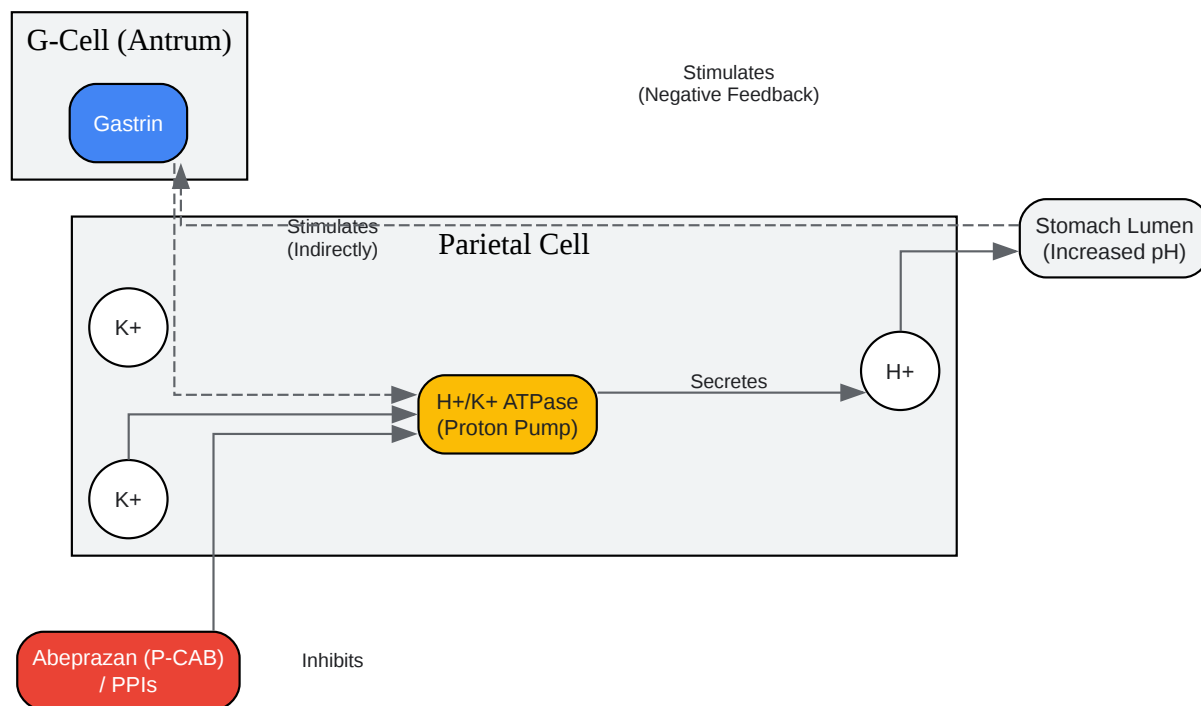
Study Comparing Tegoprazan and Lansoprazole

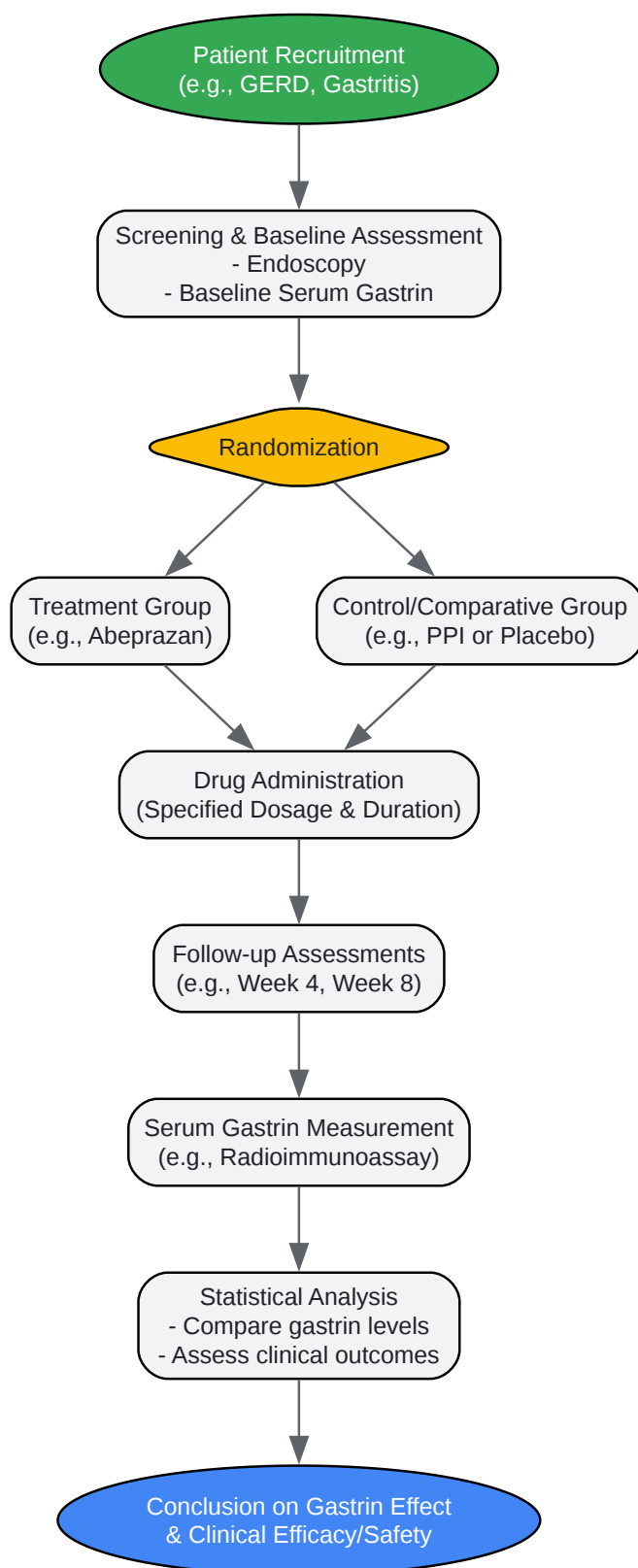
- Objective: To evaluate the effect of tegoprazan on serum gastrin levels during maintenance treatment for gastroesophageal reflux disease compared to lansoprazole.
- Methodology: A prospective, randomized trial where patients who had completed initial treatment were randomized to receive a half-dose of either tegoprazan or lansoprazole for up to 24 weeks.
- Data Collection: Serum gastrin levels were measured after the initial treatment and monitored throughout the 24-week maintenance period.[5][6]

Visualizing the Mechanisms and Workflows

Signaling Pathway of Gastric Acid Secretion and Inhibition

The following diagram illustrates the general mechanism of action for both PPIs and P-CABs, including **Abeprazan**, in the regulation of gastric acid secretion and the subsequent feedback loop involving gastrin.





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